

Introduction: Unveiling the Versatility of Diisopropanolamine

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Diisopropanolamine

CAS No.: 68153-96-8

Cat. No.: B7770934

[Get Quote](#)

Diisopropanolamine (DIPA), with the CAS number 110-97-4, is a secondary amino alcohol that demonstrates remarkable versatility across a spectrum of scientific and industrial research applications.^[1] Structurally, it is a secondary amino compound where diethanolamine is substituted by methyl groups at the 1 and 1' positions.^{[1][2]} This unique structure, combining the properties of both amines and alcohols, allows it to function effectively as a buffering agent, surfactant, emulsifier, corrosion inhibitor, and a crucial chemical intermediate.^{[1][2][3][4]}

This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of DIPA's core applications. It moves beyond a simple listing of uses to explore the underlying chemical principles and experimental causality that make DIPA a valuable tool in diverse research fields, from gas purification and materials science to pharmaceutical formulation.

Physicochemical Properties: The Foundation of DIPA's Functionality

The utility of **Diisopropanolamine** in various applications is a direct consequence of its distinct physical and chemical properties. It presents as a white to yellow crystalline solid or a colorless liquid with a characteristic fishy or ammonia-like odor.^{[1][2]} Its hygroscopic nature and complete miscibility in water are critical for its use in aqueous systems.^{[2][5][6]} The alkaline character of DIPA is fundamental to its role as a neutralizing and buffering agent.^[2]

A summary of its key properties is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₅ NO ₂	[2]
Molecular Weight	133.19 g/mol	[1][2]
Appearance	White to yellow crystalline solid or colorless liquid	[1][2]
Melting Point	42-45 °C (107.6-113 °F)	[1][2][4]
Boiling Point	249-250 °C (480.2-482 °F)	[1][2][4]
Density	~1.0 g/mL at 20-25 °C	[2][4][6]
Flash Point	135-143 °C (275-289 °F)	[4][6]
Water Solubility	Miscible / Soluble (870 g/L at 20 °C)	[1][2][6]
pKa	9.1	[1]
pH	11.4 (100 g/L aqueous solution)	[2]

Core Application I: Acid Gas Sweetening

One of the most significant industrial applications of DIPA is in the "sweetening" of natural and refinery gases. This process involves the removal of acidic gases, primarily hydrogen sulfide (H₂S) and carbon dioxide (CO₂).^{[7][8]} The presence of these gases is highly undesirable as they are corrosive in the presence of water and reduce the calorific value of the fuel gas.^{[9][10]}

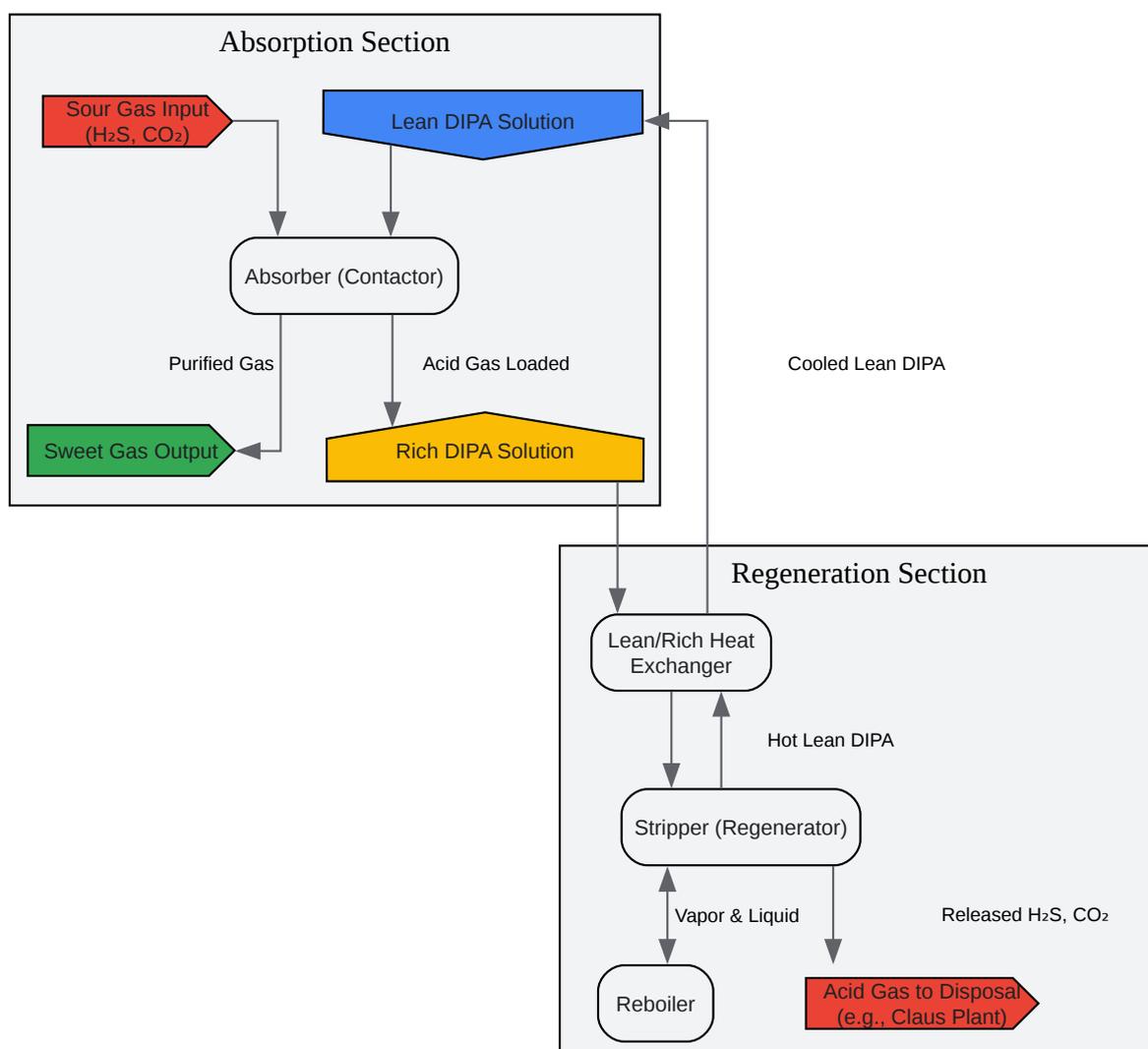
Mechanism of Action

The effectiveness of DIPA in gas treating stems from the basicity of its amine group, which reacts reversibly with acidic gases in an aqueous solution.^[8] This chemical absorption process efficiently scrubs H₂S and CO₂ from the gas stream. A key advantage of DIPA, as a secondary amine, is its selectivity for H₂S over CO₂ in certain process conditions, which is beneficial when only H₂S removal is required.^[11] Furthermore, DIPA exhibits lower reaction heat and reduced

corrosivity compared to primary amines like monoethanolamine (MEA), leading to lower energy consumption and longer equipment life.[8]

Typical Amine Treating Workflow

The gas sweetening process is a continuous, regenerative cycle. The diagram below illustrates the fundamental workflow.



[Click to download full resolution via product page](#)

Caption: General workflow for an amine-based gas sweetening process using DIPA.

Experimental Protocol: Acid Gas Absorption

- **Solution Preparation:** Prepare an aqueous solution of **Diisopropanolamine**, typically ranging from 20-40% by weight.
- **Absorption Stage:** Introduce the "sour" gas stream at the bottom of a packed or trayed absorption tower.
- **Counter-current Flow:** Pump the lean DIPA solution into the top of the tower, allowing it to flow downwards and come into intimate contact with the rising gas.
- **Chemical Reaction:** The DIPA solution selectively absorbs H₂S and CO₂.
- **Separation:** The purified "sweet" gas exits the top of the absorber, while the "rich" DIPA solution, now laden with acid gases, is collected at the bottom.
- **Regeneration:** The rich solution is heated in a separate stripping column, often under reduced pressure, which reverses the absorption reaction and releases the acid gases.
- **Recycling:** The regenerated "lean" DIPA solution is cooled and recycled back to the absorption tower, completing the continuous loop.

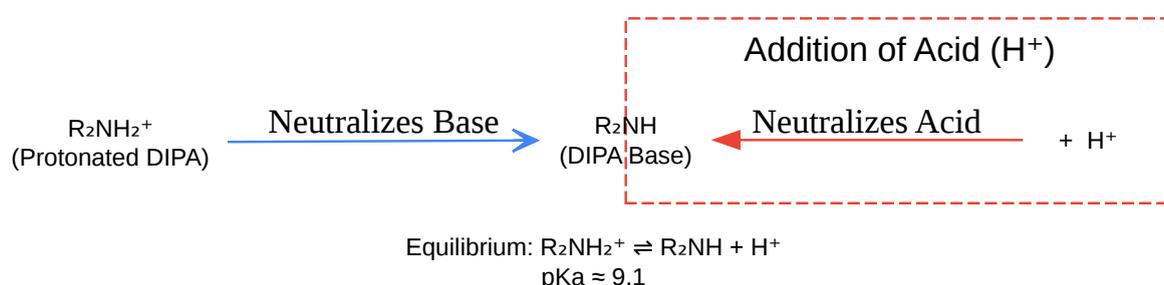
Core Application II: Buffering Agent in Biological and Pharmaceutical Systems

In biochemical and pharmaceutical research, maintaining a stable pH is often critical for the integrity and activity of molecules, the success of assays, and the stability of formulations.[12] [13] Buffers are aqueous systems that resist changes in pH upon the addition of small amounts of acid or base.[14]

Causality of DIPA as a Buffer

With a pKa of 9.1, **Diisopropanolamine** is an effective buffering agent in the alkaline pH range, typically between 8.1 and 10.1.[1] Its utility stems from the equilibrium between its

protonated (conjugate acid) and deprotonated (base) forms. This equilibrium allows it to neutralize both added acid and base, thereby stabilizing the pH. Its high water solubility and low toxicity profile make it suitable for various applications, including cosmetics and as an excipient in drug formulations to adjust and stabilize pH.[1][2][15]



[Click to download full resolution via product page](#)

Caption: Buffering mechanism of **Diisopropanolamine (DIPA)**.

Protocol: Preparation of a 100 mM DIPA Buffer Solution (pH 9.0)

This protocol describes a self-validating system for preparing a DIPA buffer.

- Reagents and Equipment: **Diisopropanolamine** (liquid or solid), deionized water, hydrochloric acid (HCl) solution (e.g., 1 M), a calibrated pH meter, a magnetic stirrer, and volumetric flasks.
- Initial Calculation:
 - Molecular Weight of DIPA: 133.19 g/mol .
 - To make 1 L of a 100 mM (0.1 M) solution, you need $0.1 \text{ mol/L} * 133.19 \text{ g/mol} = 13.32 \text{ g}$ of DIPA.
- Dissolution: Weigh 13.32 g of DIPA and add it to a beaker containing approximately 800 mL of deionized water. If DIPA is a solid, it may require gentle warming to dissolve. Stir until fully dissolved.

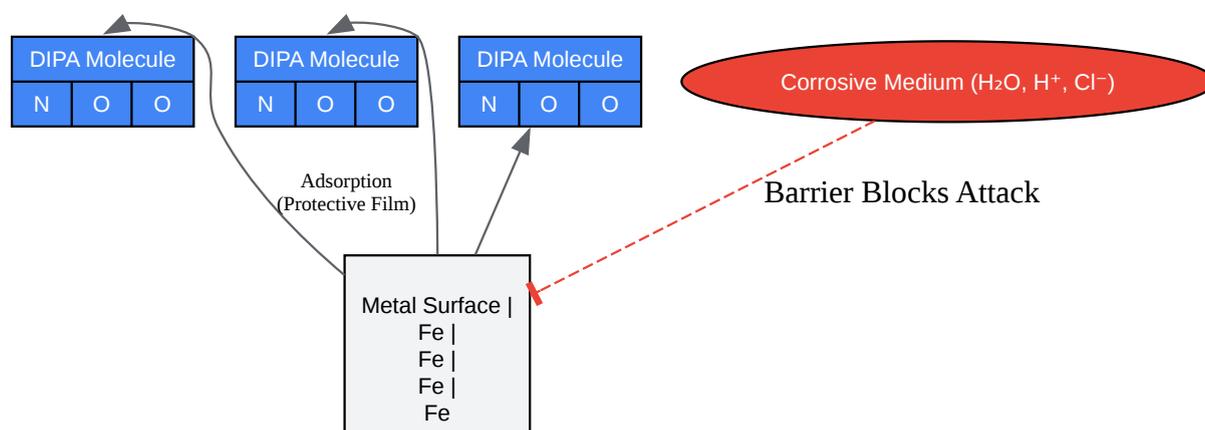
- pH Adjustment: Place the beaker on a magnetic stirrer and immerse the calibrated pH electrode into the solution. The initial pH will be highly alkaline (around 11).[2]
- Titration: Slowly add the 1 M HCl solution dropwise while continuously monitoring the pH. The HCl will protonate the DIPA, lowering the pH.
- Endpoint: Continue adding HCl until the pH meter reads exactly 9.0.
- Final Volume: Carefully transfer the buffer solution into a 1 L volumetric flask. Rinse the beaker with small amounts of deionized water and add the rinsate to the flask to ensure all the buffer is transferred.
- Volume Adjustment: Add deionized water to the flask until the bottom of the meniscus reaches the 1 L calibration mark.
- Final Mixing and Verification: Cap the flask and invert it several times to ensure homogeneity. Re-check the pH to confirm it is 9.0. Store in a well-sealed container.

Core Application III: Corrosion Inhibition

Corrosion is an electrochemical process that causes the degradation of materials, leading to significant economic losses.[16] Organic corrosion inhibitors, particularly those containing nitrogen and oxygen atoms like DIPA, are widely used to protect metals in various environments, such as in metalworking fluids.[7][17]

Mechanism of Inhibition

The inhibitory action of DIPA is attributed to its ability to adsorb onto the metal surface, forming a protective barrier that isolates the metal from the corrosive medium.[18] This adsorption occurs through the lone pair of electrons on the nitrogen and oxygen atoms, which can form coordinate bonds with the vacant d-orbitals of the metal atoms. This film acts as a physical barrier, impeding both the anodic (metal dissolution) and cathodic (e.g., hydrogen evolution) reactions of the corrosion process.



[Click to download full resolution via product page](#)

Caption: Adsorption of DIPA molecules on a metal surface to form a protective barrier.

Additional Research Applications

Beyond these core areas, DIPA's versatility extends to several other domains:

- **Pharmaceutical & Cosmetic Formulations:** DIPA serves as an emulsifying and neutralizing agent.[2] It is used to neutralize fatty acids and sulfonic acid-based surfactants to form soaps, which act as emulsifiers in lotions and creams.[2] In drug development, it can act as an excipient to improve the solubility and absorption of active pharmaceutical ingredients (APIs).[15]
- **Chemical Intermediate:** DIPA is a valuable building block for the synthesis of more complex molecules.[19] It can be prepared through the reaction of ammonia with propylene oxide and subsequently used to create a variety of derivatives, including N-substituted **diisopropanolamines** for polymers and polyurethane elastomers.[4][20][21]
- **Nanoparticle Synthesis:** While less common, amine compounds can play a role in nanoparticle synthesis, acting as capping or stabilizing agents to control particle growth and prevent agglomeration during chemical reduction methods.[22][23][24]

Analytical Methodologies: Detection and Quantification

For quality control and environmental monitoring, a reliable method for detecting DIPA is essential. High-Performance Liquid Chromatography (HPLC) is a common technique.

Protocol: HPLC Detection of DIPA in Water Samples

This method is based on a derivatization process that makes the DIPA molecule detectable by UV or fluorescence detectors.[5]

- Objective: To quantify the concentration of DIPA in an aqueous sample.
- Principle: DIPA lacks a strong chromophore, making direct UV detection difficult. Therefore, it is first reacted with 9-fluorenylmethyloxycarbonyl chloride (FMOC-Cl). This reagent attaches a highly fluorescent fluorenylmethyloxycarbonyl group to the DIPA molecule, creating a derivative that is easily detected.
- Sample Preparation: Collect the water sample. If particulates are present, filter through a 0.45 μm filter.
- Derivatization Workflow:
 - In a reaction vial, combine 0.5 mL of the sample with 25 μL of a borate buffer (to maintain alkaline pH for the reaction).
 - Add 100 μL of the FMOC-Cl derivatizing agent (typically dissolved in a solvent like acetone).
 - Incubate the mixture at a slightly elevated temperature (e.g., 40-60°C) for approximately 30 minutes.
 - Quench the reaction by adding a small amount of acid (e.g., 10 μL of 30% HCl) to stop the derivatization process.[5]
- HPLC Analysis:

- System: An HPLC system equipped with a C18 reverse-phase column and a UV or fluorescence detector.
- Injection: Inject the derivatized sample into the HPLC system.
- Separation: The components are separated on the C18 column using an appropriate mobile phase (e.g., a gradient of acetonitrile and water).
- Detection: The FMOC-DIPA derivative is detected by its strong UV absorbance or fluorescence as it elutes from the column.
- Quantification: A calibration curve is generated by derivatizing and analyzing a series of DIPA standards of known concentrations. The concentration of DIPA in the unknown sample is determined by comparing its peak area to the calibration curve.

Safety and Handling

As with any chemical reagent, proper handling of **Diisopropanolamine** is crucial.

- Hazards: DIPA can cause serious or permanent injury upon prolonged or intense exposure. It is combustible but must be preheated before ignition can occur.[25] When heated to decomposition, it can emit toxic nitrogen oxide fumes.[1]
- Precautions: Handle in a well-ventilated area.[26] Wear appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid skin and eye contact.[26]
- Storage: Store in a dry, well-closed container, separated from strong oxidants and strong acids.[26] It is hygroscopic and may be air-sensitive.[2]
- Spills: For small spills, dampen the material with water and transfer it to a suitable container. Wash contaminated surfaces with soap and water.[25]

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that DIPA is safe for use in cosmetic ingredients at current practices and concentrations, but it should not be used in products that also contain N-nitrosating agents to prevent the formation of potentially carcinogenic nitrosamines.[1][27]

Conclusion

Diisopropanolamine (CAS 110-97-4) is a functionally rich and economically significant chemical. Its applications are deeply rooted in its fundamental physicochemical properties—namely, its basicity, aqueous solubility, and the reactivity of its amine and hydroxyl groups. For researchers in drug development, its role as a pH-modifying excipient and buffering agent is of primary importance. For chemical and process engineers, its efficiency in gas sweetening and corrosion inhibition is paramount. A thorough understanding of its properties and the mechanisms behind its applications allows scientists and researchers to leverage this versatile compound to its full potential in a safe and effective manner.

References

- **Diisopropanolamine**(DIPA)(CAS 110-97-4) Market Penetration Strategies: Untapped Markets and Growth Potential (2025-2032). Apiary.
- CAS 110-97-4: **Diisopropanolamine**. CymitQuimica.
- **DIISOPROPANOLAMINE**. CAMEO Chemicals - NOAA.
- **Diisopropanolamine** | 110-97-4. ChemicalBook.
- **Diisopropanolamine** SDS, 110-97-4 Safety Data Sheets. ECHEMI.
- **Diisopropanolamine**. USP-NF ABSTRACT.
- Bis(2-hydroxypropyl)amine \geq 98.0 T 110-97-4. Sigma-Aldrich.
- **Diisopropanolamine** (DIPA). GreenChem Industries.
- **Diisopropanolamine** | C6H15NO2 | CID 8086. PubChem - NIH.
- Method for preparing **diisopropanolamine**. Google Patents.
- **Diisopropanolamine** (DIPA). Dow Inc..
- **Diisopropanolamine**. Wikipedia.
- Safety Assessment of **Diisopropanolamine**, Triisopropanolamine, Isopropanolamine, and Mixed Isopropanolamines as Used in Cosmeti. Cosmetic Ingredient Review.
- The role of **Diisopropanolamine** (DIPA) in acid gas treatment process. Hosea Chem.
- **Diisopropanolamine** (DIPA) in Water and Soil Samples by HPLC. PBM - Gov.bc.ca.
- Safety Data Sheet: **Diisopropanolamine**. Carl ROTH.
- SYNTHESIS OF N-SUBSTITUTED **DIISOPROPANOLAMINES**, THEIR SEBACATE POLYESTERS AND POLYURETHANE ELASTOMERS. Canadian Science Publishing.
- Buffering agents and Buffers. Interchim.
- Gas Sweetening Process. Authoritative Source.
- Recent Development of Corrosion Inhibitors: Types, Mechanisms, Electrochemical Behavior, Efficiency, and Environmental Impact. MDPI.

- Corrosion Inhibition Mechanism and Efficiency Differentiation of Dihydroxybenzene Isomers Towards Aluminum Alloy 5754 in Alkaline Media. NIH.
- Physicochemical Properties of Buffers Used in Simulated Biological Fluids with Potential Application for In Vitro Dissolution Testing: A Mini-review. Semantic Scholar.
- DGA and DEA in Gas Sweetening Processes | PDF | Carbon Dioxide. Scribd.
- Comparative Synthesis of Silver Nanoparticles: Evaluation of Chemical Reduction Procedures, AFM and DLS Size Analysis. ResearchGate.
- Evaluation of corrosion resistance properties of N, N0 -Dimethyl ethanolamine corrosion inhibitor in saturated Ca(OH)₂ solution with different concentrations of chloride ions by electrochemical experiments. ResearchGate.
- Buffers for Biochemical Reactions. Promega Corporation.
- Methods and strategies for the synthesis of diverse nanoparticles and their applications: a comprehensive overview. RSC Publishing.
- Comparative Analysis of Biochemical and Cellular Assay Conditions and the Need for a Buffer That Mimics Cytoplasmic Environments. MDPI.
- Leaf Extract Synthesis to Synthesize Nanoparticles & Nanocomposites. InstaNANO.
- Selection of Amine in Natural Gas Sweetening Process for Acid Gases Removal: A Review of Recent Studies. Medwin Publishers.
- Diethanolamine As Corrosion Inhibitor For Zinc in Hydrochloric Acid. IJRAR.org.
- Gas Sweetening-Part 1: Comparison of Amines. Campbell Tip of the Month.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Diisopropanolamine | C₆H₁₅NO₂ | CID 8086 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Diisopropanolamine | 110-97-4 \[chemicalbook.com\]](#)
- [3. CAS 110-97-4: Diisopropanolamine | CymitQuimica \[cymitquimica.com\]](#)
- [4. Diisopropanolamine - Wikipedia \[en.wikipedia.org\]](#)
- [5. www2.gov.bc.ca \[www2.gov.bc.ca\]](#)
- [6. carlroth.com \[carlroth.com\]](#)

- [7. Diisopropanolamine\(DIPA\)\(CAS 110-97-4\) Market Penetration Strategies: Untapped Markets and Growth Potential \(2025-2032\) · Apiary \[diisopropanolaminedipacas110974marketsharemarkettrendsan.docs.apiary.io\]](#)
- [8. The role|Diisopropanolamine|acid gas|treatment process|DIPA|Di-Isopropanol \[hoseachem.com\]](#)
- [9. uomus.edu.iq \[uomus.edu.iq\]](#)
- [10. medwinpublisher.org \[medwinpublisher.org\]](#)
- [11. scribd.com \[scribd.com\]](#)
- [12. interchim.fr \[interchim.fr\]](#)
- [13. semanticscholar.org \[semanticscholar.org\]](#)
- [14. Buffers for Biochemical Reactions \[promega.jp\]](#)
- [15. greenchemindustries.com \[greenchemindustries.com\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. ijr.org \[ijr.org\]](#)
- [19. dow.com \[dow.com\]](#)
- [20. CN101265197A - Method for preparing diisopropanolamine - Google Patents \[patents.google.com\]](#)
- [21. cdnsciencepub.com \[cdnsciencepub.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. Methods and strategies for the synthesis of diverse nanoparticles and their applications: a comprehensive overview - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [24. youtube.com \[youtube.com\]](#)
- [25. DIISOPROPANOLAMINE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [26. echemi.com \[echemi.com\]](#)
- [27. cir-safety.org \[cir-safety.org\]](#)
- [To cite this document: BenchChem. \[Introduction: Unveiling the Versatility of Diisopropanolamine\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b7770934#diisopropanolamine-cas-110-97-4-research-applications\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com